

# A Guide to the Safe Disposal of (R)-5-Oxotetrahydrofuran-2-carboxylic Acid

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## Compound of Interest

**Compound Name:** (R)-5-Oxotetrahydrofuran-2-carboxylic acid

**Cat. No.:** B104505

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For the diligent researcher, scientist, and drug development professional, the lifecycle of a chemical reagent extends far beyond its use in experimentation. The final step, proper disposal, is a critical component of laboratory safety and environmental stewardship. This guide provides a comprehensive, step-by-step protocol for the safe disposal of **(R)-5-Oxotetrahydrofuran-2-carboxylic acid** (CAS No. 53558-93-3), ensuring the protection of personnel and compliance with regulatory standards. Our approach is grounded in established safety protocols and an understanding of the compound's chemical nature.

## Hazard Assessment: Understanding the "Why"

**(R)-5-Oxotetrahydrofuran-2-carboxylic acid** is a bifunctional molecule containing both a gamma-lactone and a carboxylic acid moiety.<sup>[1]</sup> While specific, detailed toxicological data is limited, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear hazard profile that must inform all handling and disposal procedures.<sup>[1][2]</sup>

The primary hazards associated with this compound are:

- Skin Irritation (H315): Causes skin irritation.<sup>[1]</sup>
- Serious Eye Irritation (H319): Causes serious eye irritation.<sup>[1]</sup>
- Respiratory Irritation (H335): May cause respiratory irritation.<sup>[1]</sup>

- Acute Oral Toxicity (H302, potential): May be harmful if swallowed.[1]

Due to these classifications, **(R)-5-Oxotetrahydrofuran-2-carboxylic acid** must be treated as hazardous chemical waste.[3] Under no circumstances should it be disposed of down the drain or in regular solid waste streams. Such improper disposal can lead to environmental contamination and potential reactions within the sewer system.

## Quantitative Data Summary

Property	Value	Source
IUPAC Name	(2R)-5-oxooxolane-2-carboxylic acid	PubChem[1]
CAS Number	53558-93-3	TCI Chemicals
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	130.10 g/mol	PubChem[1]
GHS Hazard Codes	H315, H319, H335, (H302)	PubChem[1], Sigma-Aldrich[2]

## Personal Protective Equipment (PPE): Your First Line of Defense

Before handling **(R)-5-Oxotetrahydrofuran-2-carboxylic acid** for disposal, the following PPE is mandatory to mitigate the risks of exposure. This is a non-negotiable aspect of the protocol.

- Eye Protection: Chemical safety goggles are required. In cases of handling larger quantities or where splashing is possible, a face shield should be worn in addition to goggles.
- Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or perforation before use.
- Body Protection: A standard laboratory coat is required. For tasks with a higher risk of spillage, a chemical-resistant apron is recommended.
- Foot Protection: Fully enclosed, non-perforated shoes must be worn in the laboratory at all times.

## Spill Management: A Contingency Protocol

Accidents can occur, and a clear, concise spill management plan is essential.

- **Evacuate and Alert:** Immediately alert personnel in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the lab and contact your institution's Environmental Health and Safety (EHS) office.
- **Containment:** For small spills, contain the material using a chemical spill kit absorbent (e.g., vermiculite or sand). Do not use combustible materials like paper towels for initial containment.
- **Neutralization (for acidic properties):** While this compound is a carboxylic acid, its acidity is weak. However, for an added measure of safety after initial absorption, the area can be wiped with a dilute solution of sodium bicarbonate.
- **Collection:** Carefully scoop the absorbed material and any contaminated debris into a designated, leak-proof hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water. All cleaning materials (sponges, paper towels) must be collected and disposed of as hazardous waste.
- **Reporting:** Report all spills to your laboratory supervisor and EHS office, regardless of size.

## Disposal Protocol: A Step-by-Step Guide

The guiding principle for the disposal of **(R)-5-Oxotetrahydrofuran-2-carboxylic acid** is that it must be managed through your institution's official hazardous waste program.

### Step 1: Waste Segregation

Proper segregation is paramount to prevent dangerous chemical reactions.

- Do not mix this waste with incompatible materials such as strong bases, strong acids, or strong oxidizing agents.<sup>[4]</sup>
- Keep this waste stream separate from other categories like halogenated solvents, heavy metals, or biological waste.

## Step 2: Containerization

The integrity of the waste container is crucial for safe storage and transport.

- **Select a Compatible Container:** Use a dedicated, leak-proof container made of a chemically compatible material, such as high-density polyethylene (HDPE) or glass. The original product container is often a suitable choice if it is in good condition.
- **Secure Closure:** Ensure the container has a secure, tight-fitting lid. Funnels should not be left in the container opening; always cap the container immediately after adding waste.

## Step 3: Labeling

Accurate labeling is a regulatory requirement and essential for the safety of waste handlers.

- **Attach a Hazardous Waste Label:** As soon as the first drop of waste is added, affix a completed hazardous waste label to the container.
- **Complete Information:** The label must include:
  - The full chemical name: "**(R)-5-Oxotetrahydrofuran-2-carboxylic acid**"
  - The associated hazards (e.g., "Irritant," "Harmful if Swallowed").
  - The date the waste was first added to the container.
  - The name of the principal investigator or laboratory group.

## Step 4: Storage in a Satellite Accumulation Area (SAA)

Waste must be stored safely at or near its point of generation.

- **Designated Area:** Store the sealed and labeled waste container in a designated SAA. This area should be clearly marked.
- **Secondary Containment:** Place the waste container within a secondary containment bin or tray to contain any potential leaks.

- Location: The SAA must be located away from general traffic areas, heat sources, and direct sunlight.

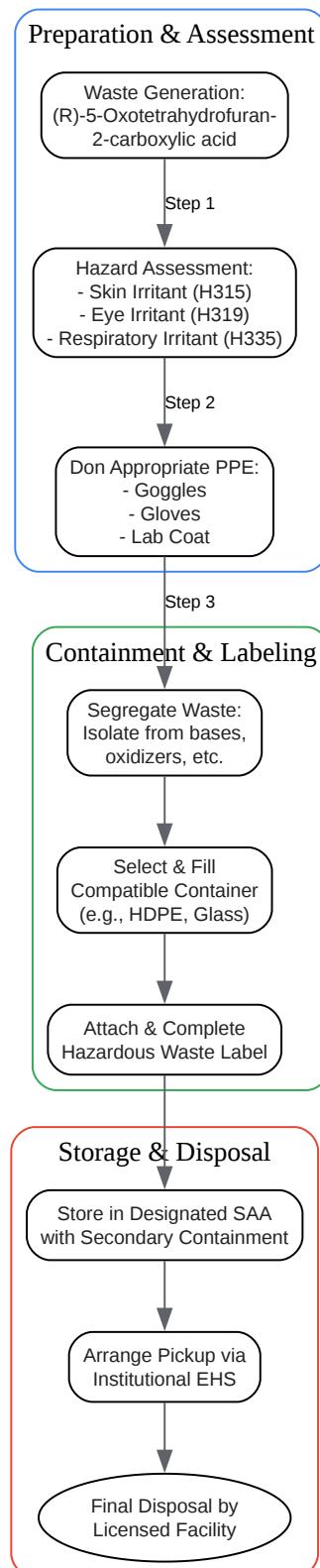
## Step 5: Arranging for Disposal

Waste disposal is a regulated process that must be handled by trained professionals.

- Contact EHS: Once the container is full, or before it has been in storage for the maximum allowable time (typically one year for partially filled containers), contact your institution's EHS department to schedule a waste pickup.
- Do Not Transport: Do not attempt to transport the chemical waste yourself to a central collection facility. Await collection by authorized personnel.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**.



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Caption: Disposal workflow for **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**.

## Final Causality and Trustworthiness

This protocol is designed as a self-validating system. By understanding the inherent hazards of **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**, the rationale behind each step—from wearing specific PPE to segregating the waste—becomes clear. This is not merely a list of rules but a systematic approach to risk mitigation. Adherence to this guide ensures that you are not only compliant with regulations like those set forth by the Resource Conservation and Recovery Act (RCRA) but are also actively participating in a culture of safety that protects you, your colleagues, and the environment. Always consult your institution's specific EHS guidelines, as they may have additional requirements.

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